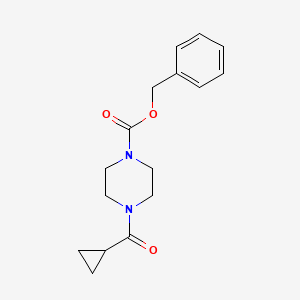

Benzyl 4-(cyclopropylcarbonyl)piperazine-1-carboxylate

• Molecular Formula: C16H20N2O3
• Molecular Weight: 288.34 g/mol
• IUPAC Name: benzyl 4-(cyclopropanecarbonyl)piperazine-1-carboxylate
• InChI: InChI=1S/C16H20N2O3/c19-15(14-6-7-14)17-8-10-18(11-9-17)16(20)21-12-13-4-2-1-3-5-13/h1-5,14H,6-12H2
• InChI Key: MVNPSDYXLANAAS-UHFFFAOYSA-N
• Canonical SMILES: C1CC1C(=O)N2CCN(CC2)C(=O)OCC3=CC=CC=C3

Description

Benzyl 4-(cyclopropylcarbonyl)piperazine-1-carboxylate is a useful research compound. Its molecular formula is C16H20N2O3 and its molecular weight is 288.34 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

In 35 mL of N,N-dimethylformamide were dissolved benzyl 1-piperazinecarboxylate (5.00 g, 22.7 mmol) and cyclopropanecarboxylic acid (2.54 g, 29.5 mmol), and 1-ethyl-3-(3-(N,N-dimethylamino)propyl)-carbodiimide hydrochloride (6.53 g, 34.1 mmol), 1-hydroxybenzotriazole (4.52 g, 29.5 mmol) and triethylamine (3.60 g, 35.9 mmol) were added thereto at room temperature, followed by stirring at the same temperature for three hours. The reaction mixture was mixed with water, and extracted twice with ethyl acetate. The organic layer was sequentially washed with water twice, with a saturated aqueous solution of sodium bicarbonate once and with brine once, and then dried over anhydrous sodium sulfate. The organic layer was passed through a silica gel column (Fuji Silysia, NH Silica gel) and evaporated to give the title compound (6.10 g, 93.1%) as a white amorphous.
